

Acaricidal Activity of Sarolaner: A Comparative Analysis with Other Isoxazolines

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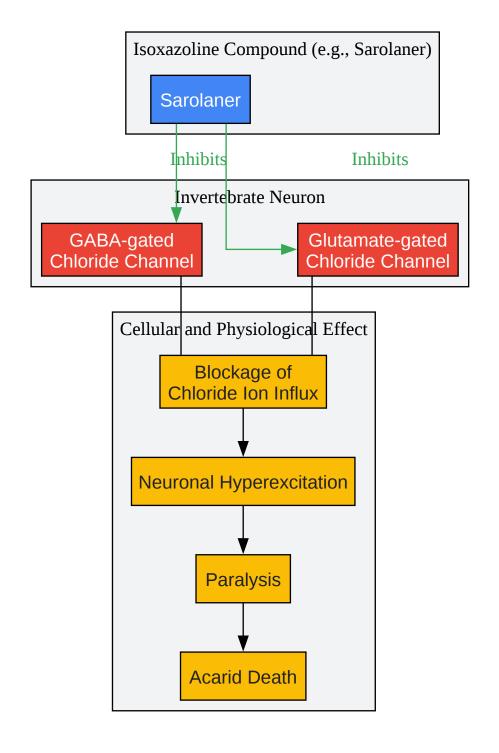
For Researchers, Scientists, and Drug Development Professionals

The isoxazoline class of parasiticides has revolutionized ectoparasite control in veterinary medicine. This guide provides a detailed comparison of the acaricidal activity of **sarolaner** with other prominent isoxazolines, including fluralaner, afoxolaner, and lotilaner. The information is compiled from peer-reviewed studies, presenting quantitative data, experimental methodologies, and the underlying mechanism of action to aid in research and development.

Mechanism of Action: Targeting Invertebrate Nervous System

Isoxazolines exert their acaricidal and insecticidal effects by acting as potent inhibitors of glutamate-gated chloride channels (GluCls) and gamma-aminobutyric acid (GABA)-gated chloride channels in the nervous systems of invertebrates.[1][2][3] This dual antagonism blocks the influx of chloride ions into neurons, leading to hyperexcitation, paralysis, and ultimately the death of the arthropod.[4] The selective toxicity of isoxazolines is attributed to their higher affinity for invertebrate nerve cell receptors over those of mammals.[1]





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Mechanism of action of **Sarolaner** on invertebrate neuronal channels.

Comparative Acaricidal Efficacy: Speed of Kill



The speed at which an acaricide kills ticks is a critical factor in preventing the transmission of tick-borne pathogens. The following tables summarize the efficacy of **sarolaner** in comparison to other isoxazolines against various tick species of veterinary importance.

Table 1: Efficacy Against Amblyomma americanum

(Lone Star Tick)

Time Post- Treatment/Infestati on	Sarolaner Efficacy (%)	Fluralaner Efficacy (%)	Reference
Day 42 (24h post-infestation)	>70	≤20	[5]
Day 90 (24h post-infestation)	>70	≤20	[5]

Note: **Sarolaner** was administered monthly, while fluralaner was given as a single dose at the start of the study.

Table 2: Efficacy Against Rhipicephalus sanguineus (Brown Dog Tick)



Time Post- Treatment/Infe station	Sarolaner Efficacy (%)	Fluralaner Efficacy (%)	Afoxolaner Efficacy (%)	Reference
Day 0 (8h post- treatment)	>94	Not specified	Not specified	[6]
Day 0 (12h post- treatment)	>99	Not specified	Not specified	[6]
Day 0 (24h post- treatment)	100	100	Not specified	[7][8]
Day 44 (24h post-infestation)	≥98.5	≥95.5	Not specified	[7][8]
Day 74 & 95 (24h post- infestation)	≥98.5	Declined	Not specified	[7][8]
Day 35 (24h post-infestation)	>90	Not specified	<45	[6]
8h post- treatment	94.7	99.6	90.8	[9]
12h post- treatment	100	100	Not specified	[9]

Note: In the study comparing **sarolaner** and fluralaner, **sarolaner** was dosed monthly, while fluralaner was a single dose.[7][8] The study comparing against afoxolaner involved a single dose of each.[6] The immediate efficacy trial also used a single administration.[9]

Table 3: Efficacy Against Ixodes scapularis (Blacklegged Tick)



Time Post- Treatment/Infe station	Sarolaner Efficacy (%)	Afoxolaner Efficacy (%)	Fluralaner Efficacy (%)	Reference
Day 21 (24h post-infestation)	>95	<80	Not specified	[10][11]
Day 35 (24h post-infestation)	>95	<80	Not specified	[10][11]
Day 21 (8h post-infestation)	Not specified	Not specified	74.0 (Bravecto®) vs 0.0 (Simparica TRIO®)	[12]
Day 21 (12h post-infestation)	Not specified	Not specified	99.2 (Bravecto®) vs 39.4 (Simparica TRIO®)	[12]
Day 28 (8h post-infestation)	Not specified	Not specified	92.2 (Bravecto®) vs 0.0 (Simparica TRIO®)	[12]
Day 28 (12h post-infestation)	Not specified	Not specified	99.6 (Bravecto®) vs 27.7 (Simparica TRIO®)	[12]

Note: Simparica TRIO® contains **sarolaner**, moxidectin, and pyrantel. The study comparing **sarolaner** and afoxolaner used a single dose.[10][11] The study with fluralaner also used a single dose of each product.[12]

Table 4: Efficacy Against Amblyomma americanum (Lotilaner Comparison)



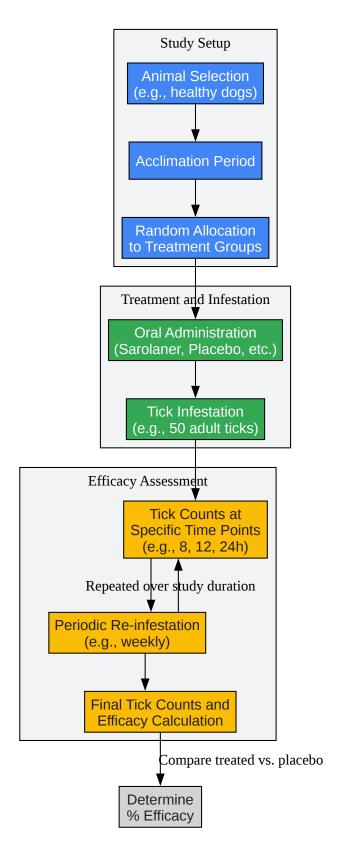
Time Post- Infestation	Lotilaner Efficacy (%)	Sarolaner Efficacy (%)	Afoxolaner Efficacy (%)	Reference
Day 21 (12h)	59.6	0.0	6.3	[13]
Day 21 (24h)	97.4	13.6	14.9	[13]
Day 28 (12h)	47.8	17.1	9.0	[13]
Day 28 (24h)	92.3	4.9	0.0	[13]

Note: This study highlights that only lotilaner's speed of kill was sustained throughout the dosing period against A. americanum.[13]

Experimental Protocols

The data presented is derived from controlled laboratory studies adhering to rigorous scientific standards. A generalized experimental workflow is outlined below.





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Generalized workflow for acaricidal efficacy studies.



Key Methodological Components:

- Animal Subjects: Studies typically utilize healthy, purpose-bred dogs (e.g., Beagles) that
 have demonstrated the ability to sustain tick infestations.[5][10][12]
- Randomization: Animals are randomly allocated to treatment groups (e.g., sarolaner, fluralaner, afoxolaner, placebo) based on pre-treatment tick counts to ensure unbiased comparison.[5][8][10]
- Dosage and Administration: Products are administered orally at their recommended label doses. For instance, sarolaner is typically dosed at 2-4 mg/kg, afoxolaner at 2.5-6.8 mg/kg, and fluralaner at 25-56 mg/kg.[5][8][10]
- Tick Infestation: Dogs are infested with a specific number of adult, unfed ticks (e.g., 50) of a particular species.[5][12]
- Efficacy Evaluation: Tick counts are performed at various time points post-treatment and post-re-infestation (e.g., 8, 12, 24, 48 hours).[5][7][10] Efficacy is calculated by comparing the geometric mean number of live ticks on treated dogs to that of the placebo control group. [10][13]
- Study Duration: The duration of studies varies, with some assessing immediate efficacy within 48 hours and others evaluating persistent efficacy over several weeks or months.[5][9]

Summary of Findings

The compiled data from multiple independent studies indicate that **sarolaner** consistently demonstrates a rapid onset of activity and high efficacy against several common tick species.

- Against A. americanum, monthly treatment with sarolaner showed significantly greater sustained efficacy at 24 hours post-infestation compared to a single dose of fluralaner in the later weeks of its treatment interval.[5]
- Against R. sanguineus, sarolaner provided a faster speed of kill than afoxolaner and maintained high efficacy for at least 35 days.[6] When compared to a single dose of fluralaner, monthly sarolaner showed a more consistent speed of kill over a 95-day period.
 [8]



- Against I. scapularis, sarolaner demonstrated a faster speed of kill and greater efficacy than afoxolaner, particularly towards the end of the monthly dosing period.[10][11] Conversely, another study found that a single dose of fluralaner (Bravecto®) controlled I. scapularis infestations more quickly at 21 and 28 days post-treatment compared to a single dose of a sarolaner combination product (Simparica TRIO®).[12]
- A direct comparison against lotilaner and afoxolaner on A. americanum showed that lotilaner had a more rapid and sustained speed of kill throughout the monthly dosing interval.[13]

In conclusion, while all tested isoxazolines are effective acaricides, there are notable differences in their speed of kill and the consistency of that speed over their respective retreatment intervals. **Sarolaner** generally exhibits a rapid and sustained acaricidal activity, which is a critical attribute for reducing the risk of pathogen transmission. However, the choice of the most suitable isoxazoline may depend on the target tick species, the desired duration of protection, and the specific clinical scenario.

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References

- 1. researchgate.net [researchgate.net]
- 2. Glutamate-gated Chloride Channels PMC [pmc.ncbi.nlm.nih.gov]
- 3. What are Glutamate-gated chloride channel modulators and how do they work? [synapse.patsnap.com]
- 4. Chloride channels as tools for developing selective insecticides PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Comparative speed of kill of sarolaner (Simparica™ Chewables) and fluralaner (Bravecto®) against induced infestations of Amblyomma americanum on dogs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Comparative speed of kill of sarolaner (Simparica™) and afoxolaner (NexGard®) against induced infestations of Rhipicephalus sanguineus s.l. on dogs - PMC [pmc.ncbi.nlm.nih.gov]







- 7. Comparative speed of kill of oral treatments with SimparicaTM(sarolaner) and Bravecto®(fluralaner) against induced infestations of Rhipicephalus sanguineus on dogs -PMC [pmc.ncbi.nlm.nih.gov]
- 8. Comparative speed of kill of oral treatments with Simparica™ (sarolaner) and Bravecto®(fluralaner) against induced infestations of Rhipicephalus sanguineus on dogs -PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. A comparative laboratory trial evaluating the immediate efficacy of fluralaner, afoxolaner, sarolaner and imidacloprid + permethrin against adult Rhipicephalus sanguineus (sensu lato) ticks attached to dogs PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Comparative speed of kill of sarolaner (Simparica) and afoxolaner (NexGard against induced infestations of Ixodes scapularis on dogs PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Comparison of the initial and residual speed of Ixodes scapularis kill on dogs treated with a single dose of Bravecto® Chew (25 mg/kg fluralaner) or Simparica TRIO® (1.2 mg/kg sarolaner, 24 µg/kg moxidectin, 5 mg/kg pyrantel) PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Comparative speed of kill provided by lotilaner (Credelio[™]), sarolaner (Simparica Trio[™]), and afoxolaner (NexGard[™]) to control Amblyomma americanum infestations on dogs PubMed [pubmed.ncbi.nlm.nih.gov]
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